

# Benzyltrimethylammonium tribromide physical properties

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## Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B15548377*

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## An In-depth Technical Guide on the Physical Properties of **Benzyltrimethylammonium Tribromide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **Benzyltrimethylammonium tribromide** (BTMABr<sub>3</sub>), a versatile reagent in organic synthesis. The information is compiled for professionals in research and drug development, with a focus on quantitative data, detailed experimental protocols, and clear visual representations of key processes.

## Core Physical and Chemical Properties

**Benzyltrimethylammonium tribromide** is a quaternary ammonium salt that serves as a stable, solid source of bromine.<sup>[1][2]</sup> This makes it a safer and more easily handled alternative to liquid bromine for various chemical transformations, including bromination and oxidation reactions.<sup>[1][3]</sup>

## Data Presentation

The quantitative physical properties of **Benzyltrimethylammonium tribromide** are summarized in the table below for easy reference and comparison.

| Property          | Value   | Source(s)   |
|-------------------|---|---|
| CAS Number        | 111865-47-5   | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>                       |
| Molecular Formula | C <sub>10</sub> H <sub>16</sub> Br <sub>3</sub> N                     | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>                       |
| Molecular Weight  | 389.95 g/mol  | <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>   |
| Appearance        | Orange to dark yellow crystalline powder                              | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[11]</a> |
| Melting Point     | 99-105 °C   | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a>                      |
| Purity (Assay)    | Typically ≥97%  | <a href="#">[10]</a>  |
| Stability         | Stable under normal conditions; light sensitive                       | <a href="#">[8]</a>   |
| Storage           | Room temperature, dark place, dry and well-ventilated                 | <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[11]</a>  |
| Synonyms          | BTMABr <sub>3</sub> ,<br>Benzyltrimethylammonium<br>bromide dibromide | <a href="#">[4]</a> <a href="#">[7]</a>   |

Note: Specific values such as melting point range and purity may vary slightly between different suppliers.

## Experimental Protocols

Detailed methodologies for determining key physical properties are crucial for reproducible research. The following sections outline standard laboratory protocols.

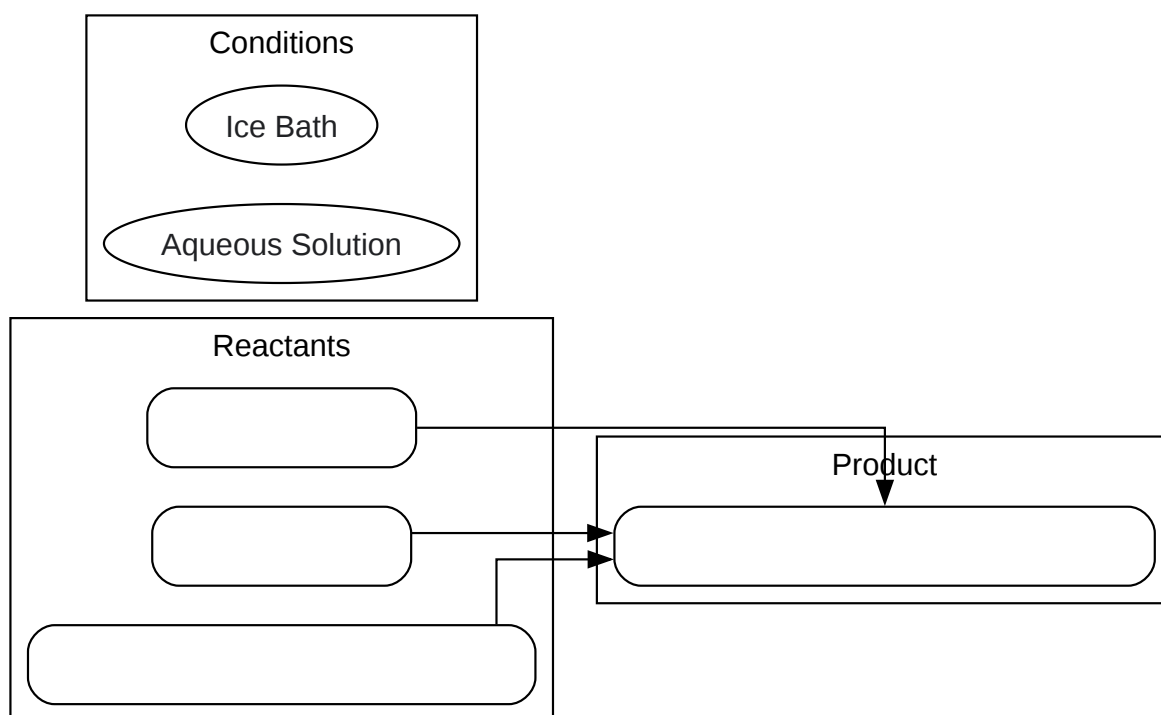
### Synthesis of Benzyltrimethylammonium Tribromide

A common method for the laboratory synthesis of **Benzyltrimethylammonium tribromide** involves the reaction of a benzyltrimethylammonium halide with a source of bromine.[\[2\]](#)[\[12\]](#)

Principle: This synthesis is based on the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid in an aqueous solution to form the stable, solid tribromide salt.[\[2\]](#)[\[12\]](#)

## Methodology:

- Dissolve Benzyltrimethylammonium chloride and sodium bromate in water.
- Cool the solution in an ice bath.
- Slowly add hydrobromic acid to the cooled solution with continuous stirring.
- The **Benzyltrimethylammonium tribromide** product will precipitate out of the solution as an orange-yellow solid.
- Collect the solid by filtration.
- Wash the collected solid with water to remove any unreacted starting materials or by-products.
- Dry the final product, preferably under vacuum, to remove residual moisture.



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**Caption:** General synthesis pathway for **Benzyltrimethylammonium tribromide**.

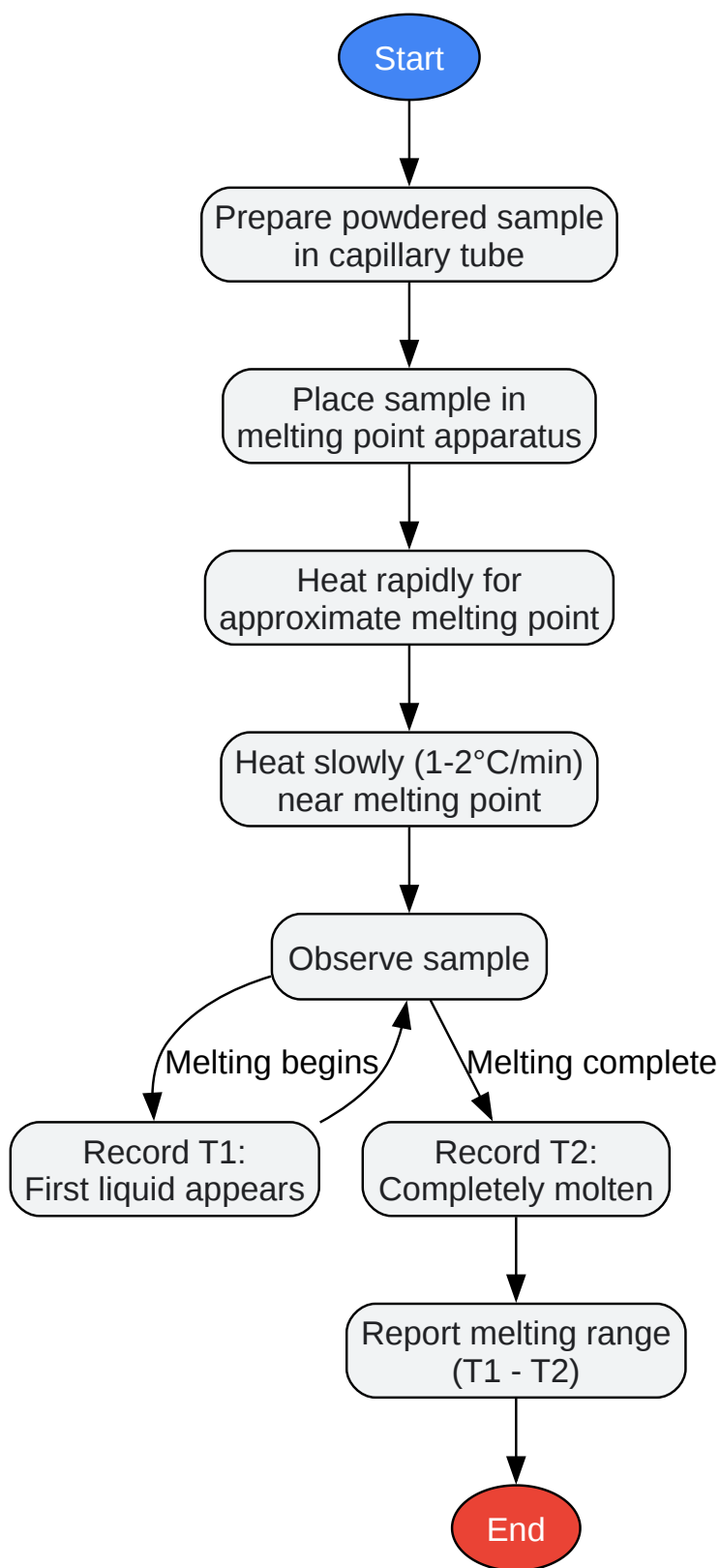
## Melting Point Determination

The melting point is a critical indicator of a compound's purity.<sup>[13]</sup> Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.<sup>[13]</sup>

Principle: The melting point is determined by heating a small, powdered sample of the organic solid in a capillary tube and observing the temperature range from the first sign of melting to the complete liquefaction of the solid.<sup>[13][14]</sup>

Methodology (Capillary Method):

- **Sample Preparation:** Ensure the **Benzyltrimethylammonium tribromide** sample is finely powdered and completely dry. Pack a small amount of the powder into a capillary tube, sealed at one end, to a height of 1-2 cm by tapping the sealed end on a hard surface.<sup>[14][15][16]</sup>
- **Apparatus Setup:** Attach the capillary tube to a thermometer, ensuring the sample is level with the thermometer bulb.<sup>[14]</sup> Place the assembly in a melting point apparatus (such as a Thiele tube with high-boiling point oil or an automated Mel-Temp device).<sup>[13][14]</sup>
- **Heating:** Heat the apparatus. A rapid heating rate (e.g., 10°C/minute) can be used for an initial approximate determination.<sup>[13][16]</sup>
- **Measurement:** For an accurate measurement, repeat the process, but slow the heating rate to 1-2°C per minute as the temperature approaches the expected melting point.<sup>[14][16]</sup>
- **Data Recording:** Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has turned into a clear liquid (T2).<sup>[13][17]</sup> The melting point is reported as the range T1-T2.



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**Caption:** Experimental workflow for melting point determination.

## Solubility Determination

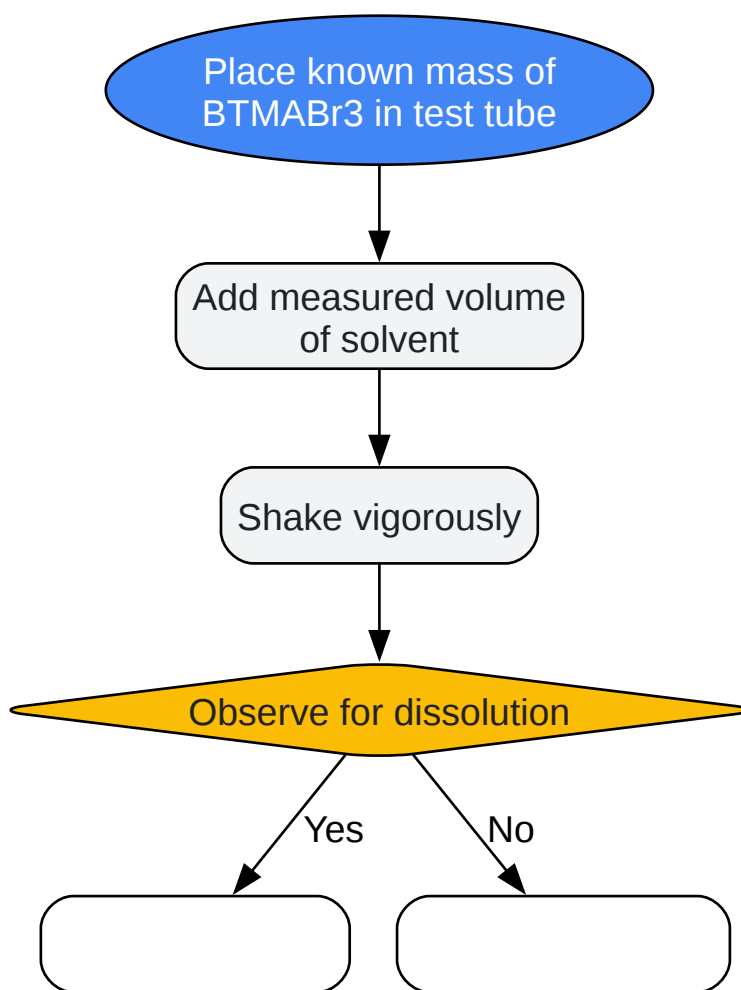
Understanding a compound's solubility is essential for its application in reactions, formulations, and purification processes. While specific quantitative solubility data for

**Benzyltrimethylammonium tribromide** is not readily available, a qualitative assessment can be performed.

Principle: A qualitative determination involves observing the dissolution of a small, pre-weighed amount of solute in a measured volume of a solvent. This can be done with a variety of solvents to create a solubility profile.[\[18\]](#)[\[19\]](#)

Methodology (Qualitative):

- Preparation: Place a small, known amount (e.g., 25 mg) of **Benzyltrimethylammonium tribromide** into a small test tube.[\[18\]](#)
- Solvent Addition: Add a measured volume (e.g., 0.75 mL) of the chosen solvent (e.g., water, dichloromethane, methanol) to the test tube in small portions.[\[18\]](#)
- Observation: After each addition, shake the test tube vigorously and observe if the solid dissolves.[\[18\]](#)[\[19\]](#)
- Classification: Classify the solubility based on the amount of solvent required for complete dissolution. For instance:
  - Soluble: Dissolves completely in the initial volume of solvent.
  - Slightly Soluble: Requires more solvent or heating to dissolve.
  - Insoluble: Does not visibly dissolve even with excess solvent and heating.
- Testing Sequence: A logical flow for testing can be followed, starting with water, then moving to organic solvents or aqueous acidic/basic solutions to gather more information about the compound's properties.[\[20\]](#)



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**Caption:** Workflow for qualitative solubility testing.

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